

Synthesis of Monochloroborane Dimethyl Sulfide Complex: A Technical Guide

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Compound of Interest

Compound Name: Chloroborane

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This guide provides an in-depth overview of the synthesis of monochloroborane dimethyl sulfide complex ($\text{ClBH}_2\bullet\text{SMe}_2$), a valuable reagent in organic synthesis. The document details the prevalent synthetic methodology, physical and chemical properties, and safety considerations.

Introduction

Monochloroborane dimethyl sulfide is a stabilized form of the highly reactive monochloroborane. The complexation with dimethyl sulfide moderates the reactivity of the boron center, making it a safer and more manageable reagent for various chemical transformations, including hydroboration and reduction reactions.^[1] Its utility in the synthesis of fine chemicals and pharmaceutical intermediates underscores the importance of a reliable and well-characterized synthetic protocol.

Synthesis Methodology

The most common and efficient method for the synthesis of monochloroborane dimethyl sulfide complex involves the reaction of borane-dimethyl sulfide complex ($\text{BH}_3\bullet\text{SMe}_2$) with a chlorine source. A widely adopted procedure utilizes tetrachloromethane (CCl_4) as the chlorine donor.

Reaction Principle

The synthesis proceeds via the chlorination of the borane-dimethyl sulfide adduct. An equimolar mixture of borane-dimethyl sulfide and tetrachloromethane is refluxed, resulting in the formation of **monochloroborane** dimethyl sulfide and chloroform (CHCl_3) as a byproduct. The reaction is reported to proceed in essentially quantitative yield.[1][2]

Reaction:



Experimental Protocol

This protocol is based on established laboratory procedures and should be performed by qualified personnel in a well-ventilated fume hood, given the hazardous nature of the reagents.

Materials and Equipment:

- Borane-dimethyl sulfide complex ($\text{BH}_3\bullet\text{SMe}_2$)
- Tetrachloromethane (CCl_4), anhydrous
- Two-necked round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Inert gas supply (Nitrogen or Argon) with a bubbler
- Schlenk line or similar apparatus for handling air-sensitive reagents

Procedure:

- Apparatus Setup: Assemble a dry two-necked round-bottom flask equipped with a magnetic stir bar and a reflux condenser. The top of the condenser should be connected to an inert gas line with a bubbler to maintain a positive pressure of nitrogen or argon and prevent the ingress of atmospheric moisture.

- **Reagent Addition:** Under a counterflow of inert gas, charge the flask with an equimolar amount of anhydrous tetrachloromethane. Subsequently, add the borane-dimethyl sulfide complex dropwise to the stirred tetrachloromethane at room temperature.
- **Reaction:** Heat the reaction mixture to a gentle reflux. The exact temperature will be the boiling point of the solvent mixture. Maintain the reflux for an extended period, typically around 20 hours, to ensure the reaction goes to completion.
- **Work-up and Purification:** As the reaction proceeds in a nearly quantitative manner, the product can often be used directly in subsequent steps without extensive purification. If necessary, chloroform and any unreacted starting materials can be removed under reduced pressure. Fractional distillation under reduced pressure can be employed for further purification, although this is often not required for many applications.

Data Presentation

Physical and Chemical Properties

Property	Value	Reference(s)
Chemical Formula	<chem>C2H9BClS</chem>	[1]
Molecular Weight	111.41 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1] [3]
Density	1.059 g/mL at 25 °C	
Flash Point	24 °C (75.2 °F)	[3]
Stability	Stable under an inert atmosphere at 0-5 °C. Moisture-sensitive.	[3]

Safety Information

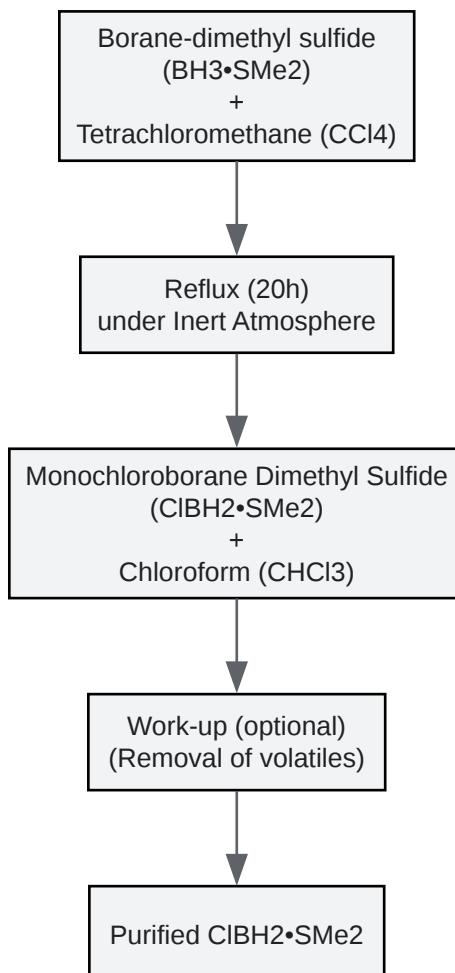
Hazard Statement	GHS Classification	Precautionary Measures	Reference(s)
Flammability	Flammable liquid (Category 3)	Keep away from heat, sparks, open flames, and hot surfaces.	
Corrosivity	Causes severe skin burns and eye damage (Category 1B)	Wear protective gloves, clothing, eye, and face protection.	
Reactivity with Water	Reacts with water to release flammable gases.	Handle and store under inert, dry conditions.	[4]

Visualization

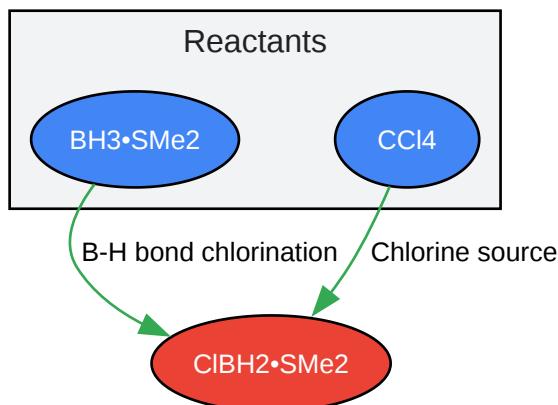
Synthesis Workflow

The following diagram illustrates the logical flow of the synthesis process.

Synthesis of Monochloroborane Dimethyl Sulfide



Reactant to Product Transformation



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